

# Application Note: Preparation of m-Methyl Red Indicator Solution

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## Compound of Interest

Compound Name: *m*-Methyl red

Cat. No.: B1265907

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## Introduction

Methyl red, also known as 2-(N,N-dimethyl-4-aminophenyl) azobenzene carboxylic acid or C.I. Acid Red 2, is a synthetic azo dye commonly used as a pH indicator in laboratory settings.<sup>[1][2][3]</sup> It is a dark red crystalline powder with the chemical formula C<sub>15</sub>H<sub>15</sub>N<sub>3</sub>O<sub>2</sub>.<sup>[1][4][5]</sup> Methyl red is particularly valuable in acid-base titrations and in microbiological tests like the Methyl Red (MR) test, which is used to identify enteric bacteria based on their glucose metabolism patterns.<sup>[2][3]</sup>

The efficacy of methyl red as an indicator stems from its distinct color change over a specific pH range.<sup>[1]</sup> In solutions with a pH below 4.4, it appears red, while in solutions with a pH above 6.2, it turns yellow.<sup>[1][2][6]</sup> Within the transition range of pH 4.4 to 6.2, the indicator solution will appear orange.<sup>[1][6]</sup> This sharp and observable color transition makes it an excellent choice for determining the equivalence point in titrations, especially those involving a strong acid and a weak base.<sup>[1][5]</sup>

This document provides detailed protocols for the preparation of a stable **m-Methyl red** indicator solution for use in research and clinical applications.

## Data Presentation: Formulation Summary

Several protocols exist for the preparation of **m-Methyl red** indicator solutions. The selection of a specific protocol may depend on the intended application and desired concentration. The primary challenge in preparation is the poor solubility of the free-acid form of methyl red in

water, which can lead to precipitation.[\[7\]](#) The use of ethanol and a small amount of sodium hydroxide helps to create a stable stock solution.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Protocol	m-Methyl Red	Solvent 1	Solvent 2	Final Volume	Final Concentration (Approx.)	Reference
Method 1 (Recommended)	50 mg	50 mL of 95-96% Ethanol	1.86 mL of 0.1 M NaOH	100 mL (with distilled water)	0.05% w/v	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Method 2 (Ethanolic)	1 g	500 mL of Ethanol	Not Applicable	1000 mL (with distilled water)	0.1% w/v	<a href="#">[4]</a> <a href="#">[10]</a>
Method 3 (General Use)	20 mg	60 mL of Ethanol	Not Applicable	100 mL (with distilled water)	0.02% w/v	<a href="#">[11]</a>

## Experimental Protocol: Preparation of 0.05% m-Methyl Red Indicator Solution (Method 1)

This protocol details the recommended method for preparing a stable 100 mL stock solution of **m-Methyl red** indicator.

### Materials and Equipment:

- **m-Methyl red** powder (CAS No: 493-52-7)
- Ethanol (95% or 96%)
- Sodium hydroxide (NaOH), 0.1 M solution
- Distilled or deionized water

- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Beaker (50 mL or 100 mL)
- Glass stirring rod or magnetic stirrer with stir bar
- Pipettes or graduated cylinders
- Wash bottle with distilled water
- Storage bottle (amber glass recommended)

#### Safety Precautions:

- The solvent mixture containing ethanol is highly flammable. Keep away from heat, sparks, open flames, and other ignition sources.[12][13]
- Handle all chemicals in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **m-Methyl red** may cause serious eye irritation.[12] In case of eye contact, rinse cautiously with water for several minutes.[12]

#### Procedure:

- Prepare the Solvent Mixture: In a 100 mL beaker, combine 1.86 mL of 0.1 M sodium hydroxide solution and 50 mL of 95% ethanol.[5][8][9]
- Weigh **m-Methyl Red**: Using an analytical balance, accurately weigh 50 mg (0.05 g) of **m-Methyl red** powder.[5][8]

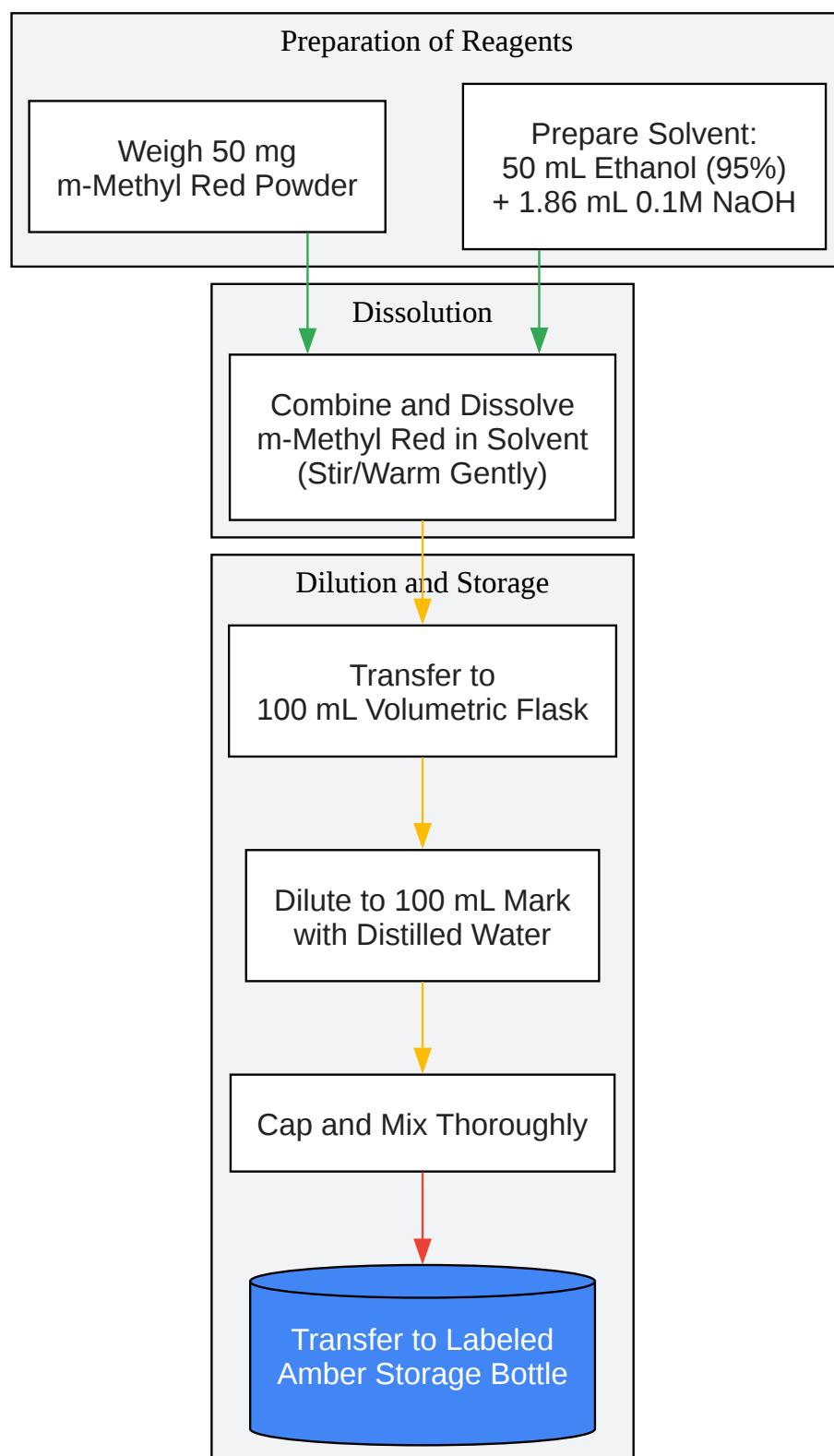
- Dissolve the Indicator: Add the weighed **m-Methyl red** powder to the solvent mixture in the beaker.[5] Stir the solution using a glass rod or magnetic stirrer until the powder is completely dissolved. Gentle warming can be applied to facilitate dissolution.[5]
- Transfer to Volumetric Flask: Carefully transfer the dissolved indicator solution into a 100 mL volumetric flask.
- Rinse and Dilute: Rinse the beaker with small portions of distilled water, transferring the rinsings into the volumetric flask to ensure all the indicator is transferred.
- Adjust to Final Volume: Add distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.[8][9]
- Homogenize and Store: Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage: Transfer the final solution to a clearly labeled amber glass bottle for storage. Store in a cool, well-ventilated place away from direct light.[12]

#### Quality Control (Test for Sensitivity):

A sensitivity test can be performed to ensure the indicator functions correctly.[8][9]

- Add 0.1 mL of the prepared methyl red solution to 100 mL of carbon dioxide-free water.[9]
- Add 0.05 mL of 0.02 M hydrochloric acid. The solution should turn red.[9]
- Titrate this solution with 0.02 M sodium hydroxide. No more than 0.1 mL of the sodium hydroxide solution should be required to change the color from red to yellow.[8][9]

## Visualization of Experimental Workflow

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Caption: Workflow for the preparation of **m-Methyl red** indicator solution.

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